

A Technical Guide to the Solubility and Solvent Compatibility of 4'-Methylacetophenone-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Methylacetophenone-d3

Cat. No.: B100842

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and solvent compatibility of **4'-Methylacetophenone-d3**. While specific quantitative solubility data for the deuterated form is not extensively available in public literature, this document extrapolates expected solubility based on the well-documented properties of its non-deuterated counterpart, 4'-Methylacetophenone. The minor isotopic substitution is not expected to significantly alter its solubility characteristics. This guide also presents detailed experimental protocols for determining precise solubility and compatibility for research and development applications.

Physicochemical Properties

A foundational understanding of the physicochemical properties of 4'-Methylacetophenone is crucial for predicting its behavior in various solvents.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ D ₃ O	N/A
Molecular Weight	137.20 g/mol	N/A
Melting Point	22-24 °C	[1][2][3][4]
Boiling Point	226 °C	[1][3][4]
Density	1.004 g/mL at 20 °C, 1.005 g/mL at 25 °C	[1][2][3][4]
Flash Point	82 °C (closed cup)	[2][5]
logP	2.1 at 25 °C	[1]

Solubility Data

The solubility of a compound is a critical parameter in drug development, influencing bioavailability, formulation, and routes of administration. Based on the data for 4'-Methylacetophenone, the following provides a summary of its expected solubility.

Aqueous Solubility

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	15	0.37	[1][6]
Water	Not Specified	2.07	[1][2]

Organic Solvent Solubility

4'-Methylacetophenone is generally soluble in organic solvents.[7] Based on the principle of "like dissolves like," it is expected to be highly soluble in other aromatic and moderately polar solvents.

Solvent	Expected Solubility	Reference
Ethanol	Very Soluble	[7]
DMSO	Soluble (10 mM solution readily prepared)	[8]
Dipropylene Glycol	Soluble (tested at 10%)	[1]
Oils	Soluble	[7]

Solvent Compatibility

4'-Methylacetophenone-d3 is expected to be compatible with a wide range of common organic solvents. However, it is incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[9]

Experimental Protocols

For precise quantitative analysis, the following experimental protocols are recommended.

Protocol 1: Determination of Aqueous Solubility by the Shake-Flask Method

This method is a standard procedure for determining the solubility of a compound in an aqueous medium.

- Preparation of Saturated Solution:
 - Add an excess amount of **4'-Methylacetophenone-d3** to a known volume of purified water in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to reach equilibrium.
- Sample Collection and Analysis:
 - Allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant.
- Filter the supernatant to remove any remaining solid particles.
- Analyze the concentration of the dissolved compound in the filtrate using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Calculation:
 - The solubility is calculated from the concentration of the compound in the analyzed sample.

Protocol 2: Qualitative Assessment of Organic Solvent Compatibility

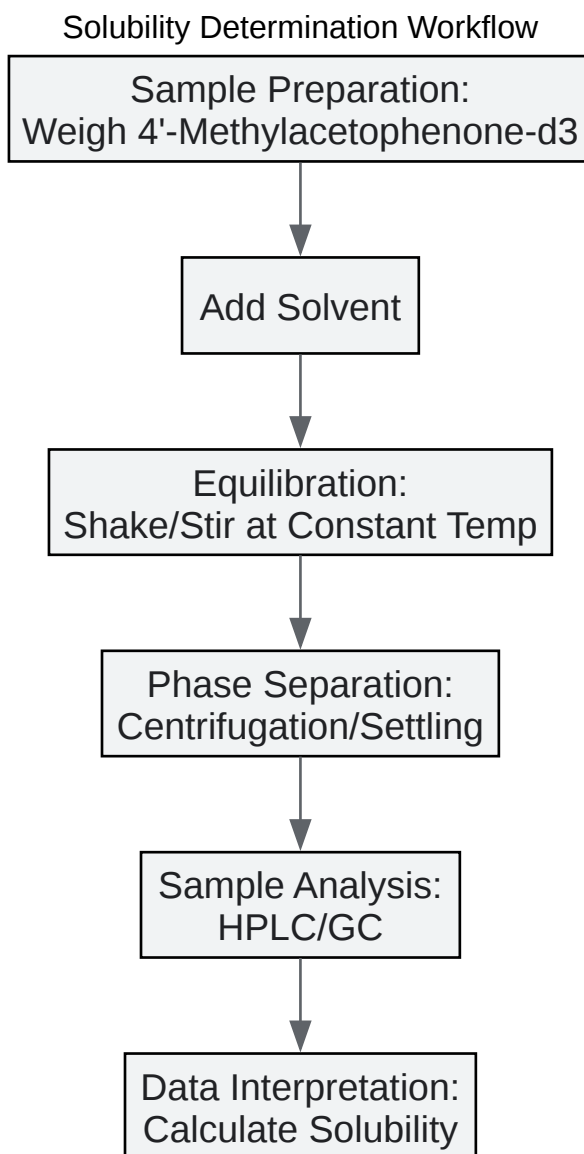
This protocol provides a rapid assessment of a compound's compatibility with various organic solvents.

- Sample Preparation:
 - Place a small, known amount (e.g., 10 mg) of **4'-Methylacetophenone-d3** into a series of small, labeled test tubes.
- Solvent Addition:
 - Add a known volume (e.g., 1 mL) of each test solvent to the respective test tubes.
- Observation:
 - Vortex or shake each tube vigorously for 1-2 minutes.
 - Visually inspect for complete dissolution.
 - Observe for any changes in color, precipitation, or gas evolution, which may indicate a chemical reaction or degradation.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **4'-Methylacetophenone-d3**.

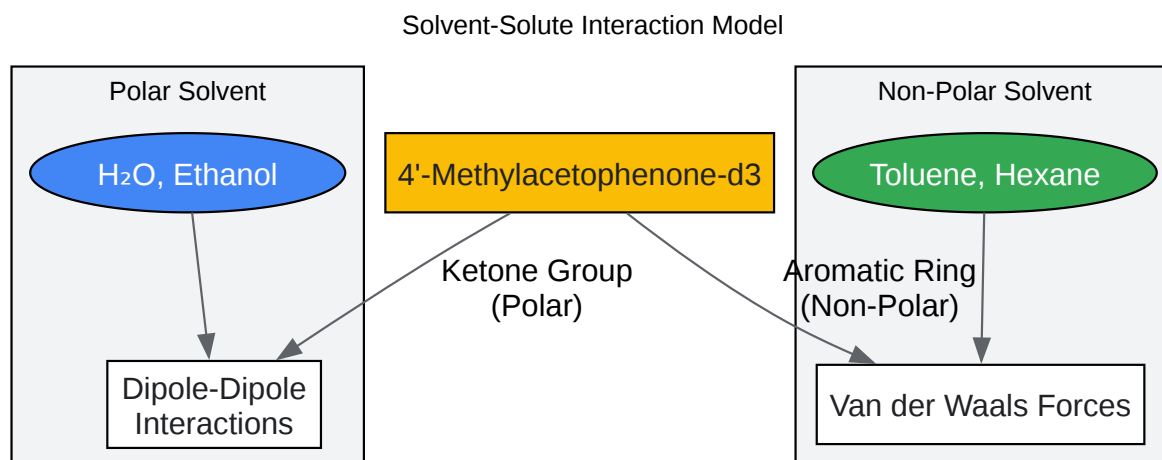


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Caption: A flowchart outlining the key steps for experimental solubility determination.

Signaling Pathway of Solvent-Solute Interaction

This diagram conceptualizes the intermolecular forces at play when **4'-Methylacetophenone-d3** dissolves in polar and non-polar solvents.



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Caption: A model of intermolecular forces in polar and non-polar solvents.

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